

Essential Safety and Operational Guide for Handling MeOSuc-AAPV-CMK

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Compound of Interest

Compound Name: MeOSuc-AAPV-CMK

Cat. No.: B1663094

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety and logistical information for the handling of Methoxysuccinyl-Ala-Ala-Pro-Val-chloromethyl ketone (**MeOSuc-AAPV-CMK**). Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of your research.

Chemical and Physical Properties

A summary of the key quantitative data for **MeOSuc-AAPV-CMK** is presented below for easy reference.

Property	Value
Molecular Formula	C22H35ClN4O7
Molecular Weight	502.99 g/mol
CAS Number	65144-34-5
Appearance	Solid powder
Storage Temperature	-20°C
Solubility	Soluble in DMSO and DMF

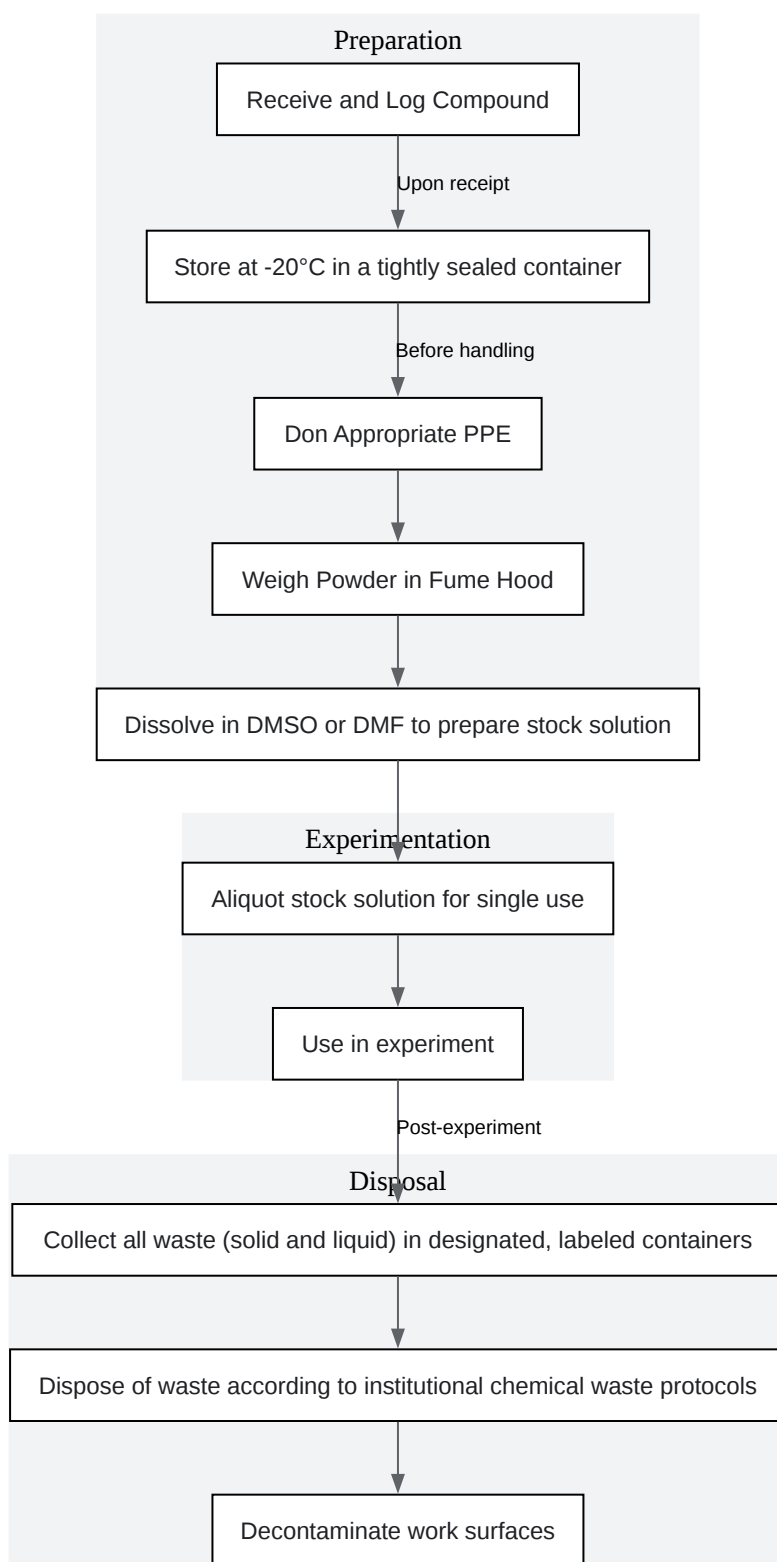
Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) from one manufacturer indicates that **MeOSuc-AAPV-CMK** is not classified as a hazardous substance under Regulation (EC) No 1272/2008, it is imperative to follow standard laboratory best practices for handling chemical compounds, especially those with reactive functional groups like chloromethyl ketones. The following PPE is mandatory when handling **MeOSuc-AAPV-CMK** in powder form or in solution:

- **Eye Protection:** Chemical safety goggles or a face shield must be worn to protect against splashes or airborne particles.
- **Hand Protection:** Chemical-resistant nitrile gloves are required. Gloves should be inspected before use and changed immediately if contaminated.
- **Body Protection:** A standard laboratory coat must be worn at all times.
- **Respiratory Protection:** When handling the powder form, especially when weighing, it is crucial to work in a certified chemical fume hood to avoid inhalation of dust.[\[1\]](#)

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of **MeOSuc-AAPV-CMK** from receipt to disposal.



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References

- 1. biovera.com.au [biovera.com.au]
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